

Application of Dicetyl peroxydicarbonate in the synthesis of high melt strength polypropylene.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dicetyl peroxydicarbonate*

Cat. No.: *B1670454*

[Get Quote](#)

Application of Dicetyl Peroxydicarbonate in the Synthesis of High Melt Strength Polypropylene Introduction

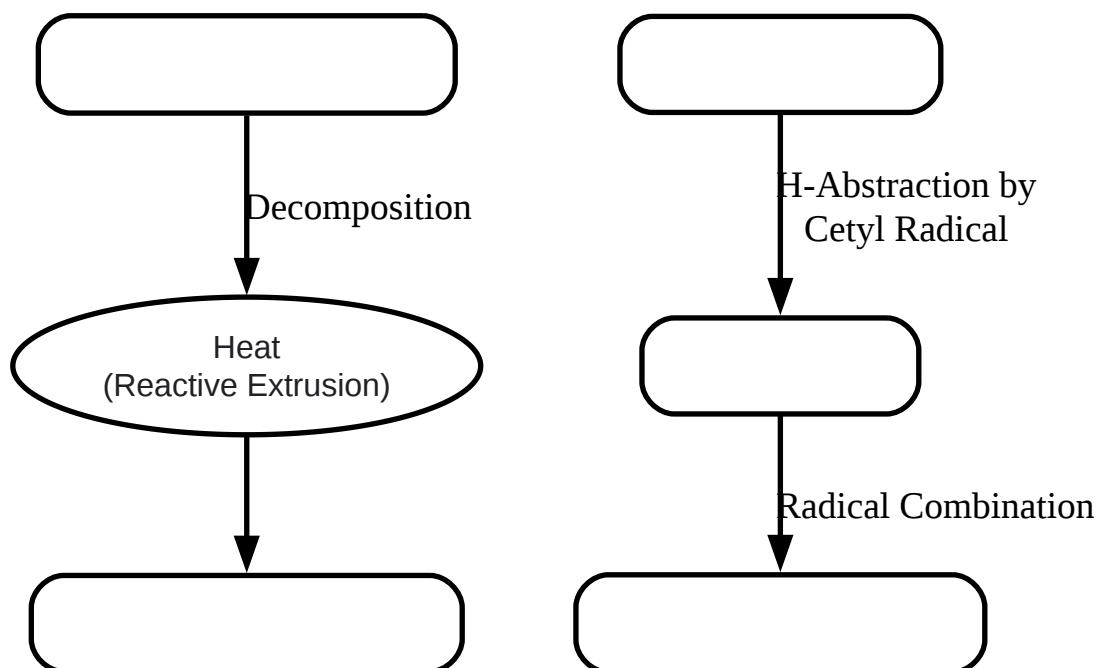
High melt strength polypropylene (HMS-PP) is a modified grade of polypropylene characterized by its superior performance in processes requiring high melt extensibility, such as thermoforming, blow molding, and foaming.^{[1][2][3][4]} The introduction of long-chain branches (LCB) onto the linear polypropylene backbone is a key strategy to enhance its melt strength.^{[1][5]} **Dicetyl peroxydicarbonate** (PODIC), commercially available as Perkadox 24L, has been identified as an effective initiator for creating these long-chain branches during a reactive extrusion process.^{[1][3][4][6][7][8]} This application note provides a detailed overview of the use of PODYC in the synthesis of HMS-PP, including experimental protocols, quantitative data, and a mechanistic diagram.

Mechanism of Action

The modification of polypropylene with **dicetyl peroxydicarbonate** involves a free-radical mechanism initiated by the thermal decomposition of the peroxide during reactive extrusion. The process can be summarized as follows:

- Initiation: At elevated temperatures within the extruder, **dicetyl peroxydicarbonate** decomposes to form cetyl carbonate radicals, which subsequently decarboxylate to produce cetyl radicals and carbon dioxide.^[3]

- Hydrogen Abstraction: The highly reactive cetyl radicals abstract hydrogen atoms from the polypropylene backbone, creating tertiary polypropylene macroradicals.
- Chain Branching: These macroradicals can then combine with each other, leading to the formation of long-chain branches. This branching structure is responsible for the enhanced melt strength of the modified polypropylene.[1]



[Click to download full resolution via product page](#)

Caption: Mechanism of polypropylene modification using **dicetyl peroxydicarbonate**.

Experimental Protocols

The following protocols are based on established methodologies for the synthesis of high melt strength polypropylene using **dicetyl peroxydicarbonate** via reactive extrusion.

Materials:

- Isotactic polypropylene (PP) powder or pellets
- Dicetyl peroxydicarbonate** (PODIC), such as Perkadox 24L
- Antioxidants (e.g., Irganox 1010, Irgafos 168)

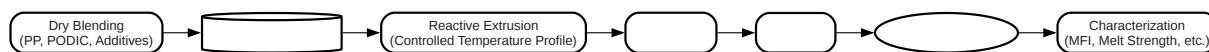
- Acid scavenger (e.g., Calcium Stearate)

Equipment:

- Twin-screw extruder
- Pelletizer
- Melt flow indexer
- Rheometer for measuring melt strength and rheological properties

Protocol for Reactive Extrusion:

- Premixing: The polypropylene, **dicetyl peroxydicarbonate**, antioxidants, and acid scavenger are dry blended at room temperature. A typical formulation includes PP with a specific melt flow rate, PODIC at concentrations ranging from 10 to 200 mmol/kg of PP, 2000 ppm of a primary antioxidant, 2000 ppm of a secondary antioxidant, and 500 ppm of an acid scavenger.[\[9\]](#)[\[10\]](#)
- Extrusion: The premixed blend is fed into a twin-screw extruder. The extruder temperature profile is critical and should be set to control the decomposition of the peroxide and the subsequent branching reaction. A typical temperature profile might be:
 - Feed zone: 160°C
 - Compression zone: 180°C
 - Metering zone: 200°C
 - Die: 240°C[\[10\]](#)[\[11\]](#)
- Pelletizing: The extruded strands are cooled in a water bath and then pelletized.
- Characterization: The resulting HMS-PP pellets are characterized for their melt flow index (MFI), melt strength, and other rheological and mechanical properties.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. sciencegate.app [sciencegate.app]
- 3. yunno.net [yunno.net]
- 4. nouryon.com [nouryon.com]
- 5. Peroxydicarbonate modification of polypropylene and extensional flow properties-Science-Chemical Encyclopedia-lookchem [lookchem.com]
- 6. Perkadox 24-FL Dicetyl peroxydicarbonate [nouryon.com]
- 7. nouryon.com [nouryon.com]
- 8. Perkadox 24L Dicetyl peroxydicarbonate [nouryon.com]
- 9. CN107466305B - Extrusion of polypropylene with organic peroxides - Google Patents [patents.google.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application of Dicetyl peroxydicarbonate in the synthesis of high melt strength polypropylene.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670454#application-of-dicetyl-peroxydicarbonate-in-the-synthesis-of-high-melt-strength-polypropylene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com